

# Advanced Safety & Technical Guide: 4-Hydroxy Propafenone-d5 Hydrochloride

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## Compound of Interest

Compound Name:	4-Hydroxy Propafenone-d5 Hydrochloride
CAS No.:	1189863-32-8
Cat. No.:	B563528

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Document Type: Technical Whitepaper & Safety Protocol Compound: **4-Hydroxy Propafenone-d5 Hydrochloride** (Deuterated Internal Standard) Target Audience: Bioanalytical Scientists, DMPK Researchers, and Laboratory Safety Officers.

## Core Directive & Compound Significance

This guide transcends the standard 16-section Safety Data Sheet (SDS). It is designed to provide a mechanistic understanding of **4-Hydroxy Propafenone-d5 Hydrochloride**, a stable isotope-labeled metabolite used primarily as an internal standard in LC-MS/MS bioanalysis.

## The Scientific Context

Propafenone is a Class Ic anti-arrhythmic agent.<sup>[1][2][3]</sup> Its metabolism is heavily dependent on CYP2D6, leading to the formation of hydroxylated metabolites.<sup>[1][3]</sup> The "d5" variant contains five deuterium atoms, typically on the propyl chain or aromatic ring, increasing the molecular weight by +5 Da. This mass shift allows for precise differentiation from the endogenous (unlabeled) metabolite during mass spectrometry, compensating for matrix effects and ionization suppression.

Key Identifier:

- Chemical Name: **4-Hydroxy Propafenone-d5 Hydrochloride**[4][5]
- CAS Number: 1189863-32-8 (Specific to the d5-HCl form)[4][5]
- Role: Internal Standard (IS) for quantitation of Propafenone metabolites.

## Physicochemical Profile

The following data characterizes the specific deuterated salt form. Note that the hydrochloride salt is hygroscopic and requires strict humidity control.

Property	Specification
Molecular Formula	C <sub>21</sub> H <sub>23</sub> D <sub>5</sub> ClNO <sub>4</sub>
Molecular Weight	398.94 g/mol
Appearance	White to Off-White Solid
Solubility	Methanol (Slightly), DMSO (Soluble), Water (Slightly)
Isotopic Purity	≥ 99% Deuterated forms (d1-d5)
Chemical Purity	≥ 98%
Salt Form	Hydrochloride (HCl)
Storage	-20°C (Desiccated, Amber Vial)

*Technical Insight: The introduction of deuterium slightly alters the lipophilicity and pKa compared to the non-deuterated form (the "Isotope Effect"). While usually negligible in HPLC, high-resolution chromatography may show a slight retention time shift (1-2 seconds) between the d0 and d5 peaks.*

## Hazard Identification & Mechanistic Toxicology

While this compound is handled in milligram quantities, its pharmacological potency requires a "High Containment" approach. The toxicity profile is extrapolated from the parent compound, Propafenone, and its known metabolites.

### Mechanism of Action (Toxicity Source)

4-Hydroxy Propafenone retains pharmacological activity similar to the parent drug. It acts by blocking the fast inward sodium current (INa) in cardiac tissues.

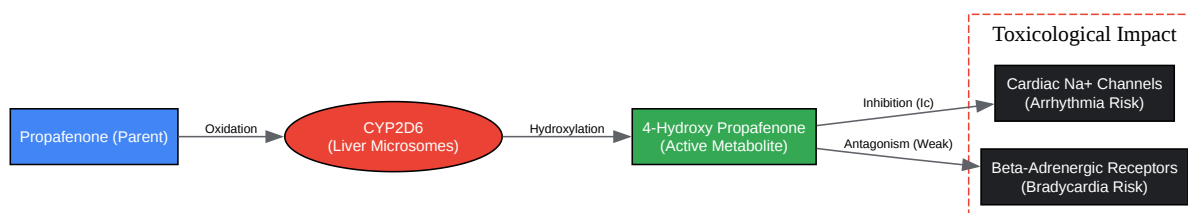
- Primary Risk: Cardiotoxicity (Arrhythmia, Bradycardia).
- Secondary Risk: Beta-adrenergic blockade (Bronchospasm).

### GHS Classification (Extrapolated)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.

## Visualizing the Metabolic & Toxicological Pathway

The following diagram illustrates the formation of the metabolite and its pharmacological targets.



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Caption: Metabolic activation of Propafenone via CYP2D6 yielding the 4-Hydroxy metabolite and its downstream pharmacological targets.[3][6]

## Operational Handling & Containment Strategy

Researchers must treat 4-Hydroxy Propafenone-d5 HCl as a Potent Compound (OEB 3/4 equivalent). The primary risk during handling is inhalation of dust during weighing or reconstitution.

### A. Engineering Controls

- Primary: All weighing of solid powder must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Static Control: Use an anti-static gun (ionizer) before weighing. Deuterated standards are often expensive and static-prone; loss of material to the spatula is a financial and safety risk.

### B. Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator if working outside a hood (not recommended).
- Skin: Double Nitrile gloves (0.11 mm minimum thickness).
- Eyes: Chemical safety goggles.

## C. Reconstitution Protocol (Self-Validating)

To ensure analytical accuracy and safety, follow this "In-Vial" reconstitution method to minimize dust exposure.

- **Calculate:** Determine the volume of solvent (e.g., Methanol) needed to achieve a 1 mg/mL stock solution.
- **Solvent Addition:** Do not remove the powder. Inject the solvent directly into the original manufacturer's vial through the septum (if available) or carefully add to the open vial inside the hood.
- **Dissolution:** Vortex for 30 seconds, then sonicate for 5 minutes. The HCl salt may require sonication to fully dissolve.
- **Verification:** Inspect for clarity. Any turbidity indicates incomplete dissolution, which will ruin the calibration curve.

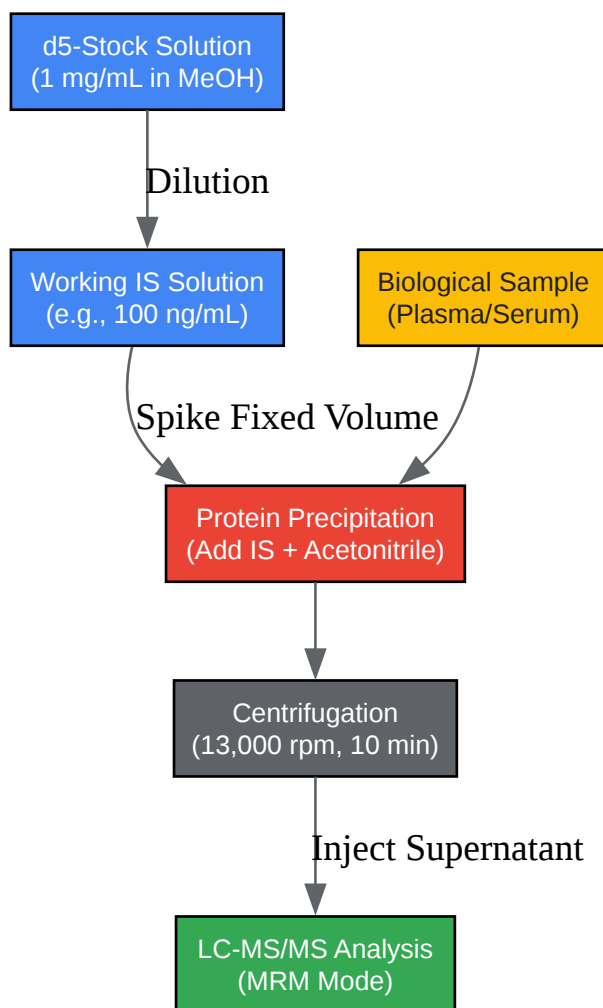
## Analytical Application: The Internal Standard Workflow

Using 4-Hydroxy Propafenone-d5 HCl requires precise technique to avoid "Cross-Signal Contribution" (Crosstalk).

### Critical Quality Attribute: Isotopic Contribution

- **The Risk:** If the d5 standard contains traces of d0 (unlabeled), it will cause a false positive in the analyte channel.
- **The Check:** Inject a "Blank + IS" sample. Monitor the transition for the unlabeled analyte.
  - **Acceptance Criteria:** The interference peak in the analyte channel must be < 20% of the Lower Limit of Quantitation (LLOQ).

## Workflow Diagram: Internal Standard Spiking



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Caption: Step-by-step bioanalytical workflow for spiking the deuterated internal standard into biological matrices.

## Emergency Response Protocols

In the event of exposure, immediate action is required to mitigate sodium channel blockade effects.

Scenario	Immediate Action	Medical Context
Inhalation	Move to fresh air. Oxygen if breathing is difficult.	Monitor for bronchospasm.
Skin Contact	Wash with soap/water for 15 mins.	Lipophilic compound; transdermal absorption is possible.
Eye Contact	Rinse cautiously with water for 15 mins.	Mechanical irritation vs. chemical injury.
Ingestion	Do NOT induce vomiting. Rinse mouth.	Risk of rapid cardiac onset (QRS widening).

#### Firefighting Measures:

- Use water spray, alcohol-resistant foam, or dry chemical.
- Warning: Combustion produces toxic fumes: Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx). Firefighters must wear SCBA.

## References

- Pharmaffiliates. (2024). **4-Hydroxy Propafenone-d5 Hydrochloride** - Product Data and CAS 1189863-32-8.[4][5] Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for Propafenone Hydrochloride. Retrieved from [\[Link\]](#)
- Siddoway, L. A., et al. (1987). Polymorphism of Propafenone Metabolism and Disposition in Man: Clinical and Pharmacokinetic Consequences. *Circulation*. Retrieved from [\[Link\]](#)

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- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- [3. taylorandfrancis.com](https://www.taylorandfrancis.com) [taylorandfrancis.com]
- [4. pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- [5. file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- [6. Propafenone Therapy and CYP2D6 Genotype - Medical Genetics Summaries - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
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